

An In-depth Technical Guide to the Physical Properties of Kessane Sesquiterpenoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kessane

Cat. No.: B1673396

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the **Kessane** sesquiterpenoid. The information is curated for professionals in research, scientific, and drug development fields, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

Introduction to Kessane

Kessane is a naturally occurring sesquiterpenoid oxide, a class of C15 isoprenoids characterized by a complex bicyclic ether structure.^[1] First isolated from Japanese valerian (*Valeriana officinalis*), **Kessane** and its derivatives are of interest to the scientific community due to their presence in various medicinal plants and their potential biological activities.^[1] A thorough understanding of the physical properties of **Kessane** is fundamental for its isolation, purification, characterization, and formulation in potential therapeutic applications.

Quantitative Physical Properties

The physical properties of **Kessane** are summarized in the table below. It is important to note that while some data are derived from experimental measurements, many of the physical properties for **Kessane** itself are computationally predicted. For comparative purposes, experimental data for the related precursor, α -kessyl alcohol, and a structurally related sesquiterpene, guaiazulene, are also included where available.

Property	Kessane Value	Data Type	α -Kessyl Alcohol Value	Guaiazulene Value
Molecular Formula	C ₁₅ H ₂₆ O[2][3]	-	C ₁₅ H ₂₆ O ₂ [4]	C ₁₅ H ₁₈ [5]
Molecular Weight	222.37 g/mol [1][3]	-	238.37 g/mol [4]	198.30 g/mol [5]
CAS Number	3321-66-2[1][2][3]	-	3321-65-1[4][6]	489-84-9[5][7]
Appearance	Solid powder[1]	Experimental	Solid[4]	Dark blue solid[8]
Melting Point	363.72 K (90.57 °C)[3]	Computed	85.00 °C[6]	27-29 °C[7]
Boiling Point	589.05 K (315.9 °C)[3]	Computed	300-302 °C @ 760 mmHg[4][6]	153 °C @ 7 mmHg[7]
Solubility	Soluble in DMSO[1]	Experimental	Soluble in alcohol[6]	Soluble in alcohol
logP (Octanol/Water)	4.016[3]	Computed	-	-
Refractive Index	1.3166 (estimate)	Computed	-	-

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of sesquiterpenoids like **Kessane**.

The melting point of a solid crystalline substance is a key indicator of its purity.

- Apparatus:
 - Melting point apparatus with a heating block and temperature control.

- Capillary tubes (sealed at one end).
- Spatula.
- Mortar and pestle (optional, for sample grinding).
- Procedure:
 - Sample Preparation: A small amount of the dry, purified **Kessane** sample is finely ground. The open end of a capillary tube is pressed into the powder to pack a small amount of the sample into the sealed end. The tube is then tapped gently to ensure the solid is tightly packed to a height of 2-3 mm.
 - Measurement: The capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased rapidly to about 15-20 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.
 - Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

For small quantities of liquid samples, the boiling point can be determined using a micro-reflux technique.

- Apparatus:
 - Small test tube or vial.
 - Thermometer.
 - Heating block or oil bath.
 - Boiling chips.
- Procedure:

- Setup: Approximately 0.5-1 mL of the liquid **Kessane** sample is placed in a small test tube along with a boiling chip to ensure smooth boiling.
- Heating: The test tube is placed in a heating block or oil bath and heated gently.
- Measurement: A thermometer is suspended in the test tube with the bulb positioned in the vapor phase just above the surface of the liquid. The temperature is monitored as the liquid is heated to a gentle boil.
- Observation: The boiling point is the temperature at which the thermometer reading stabilizes while the liquid is boiling and a ring of refluxing vapor is observed on the walls of the test tube.

Specific rotation is a characteristic property of chiral molecules like **Kessane** and is measured using a polarimeter.

- Apparatus:
 - Polarimeter.
 - Polarimeter cell (sample tube) of a known path length (e.g., 1 dm).
 - Volumetric flask.
 - Analytical balance.
 - Sodium D-line lamp (589 nm) or other monochromatic light source.
- Procedure:
 - Solution Preparation: A precise mass of the **Kessane** sample is accurately weighed and dissolved in a specific volume of a suitable solvent (e.g., chloroform, ethanol) in a volumetric flask to obtain a known concentration (c) in g/mL.
 - Blank Measurement: The polarimeter cell is filled with the pure solvent, and the zero reading is taken.

- Sample Measurement: The cell is then rinsed and filled with the prepared **Kessane** solution. The observed optical rotation (α) is measured.
- Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where:
 - α = observed rotation in degrees.
 - l = path length of the cell in decimeters (dm).
 - c = concentration of the solution in g/mL. The temperature and wavelength of the light source should also be recorded.

This method determines the equilibrium solubility of a compound in a specific solvent.

- Apparatus:
 - Vials with screw caps.
 - Orbital shaker or rotator.
 - Centrifuge.
 - Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS).
 - Micropipettes and syringes with filters.
- Procedure:
 - Sample Preparation: An excess amount of solid **Kessane** is added to a vial containing a known volume of the solvent of interest (e.g., water, buffer, ethanol).
 - Equilibration: The vials are sealed and agitated in an orbital shaker at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Phase Separation: The suspension is then centrifuged at high speed to pellet the undissolved solid.

- Quantification: A small, known volume of the supernatant is carefully removed, filtered to remove any remaining solid particles, and then diluted. The concentration of **Kessane** in the saturated solution is determined using a suitable analytical method like HPLC-UV or GC-MS by comparing the response to a standard curve of known concentrations.

Structural and Purity Analysis

Beyond the fundamental physical properties, a comprehensive characterization of **Kessane** involves spectroscopic techniques to confirm its structure and assess its purity.

GC-MS is a powerful technique for separating and identifying volatile compounds in a mixture.

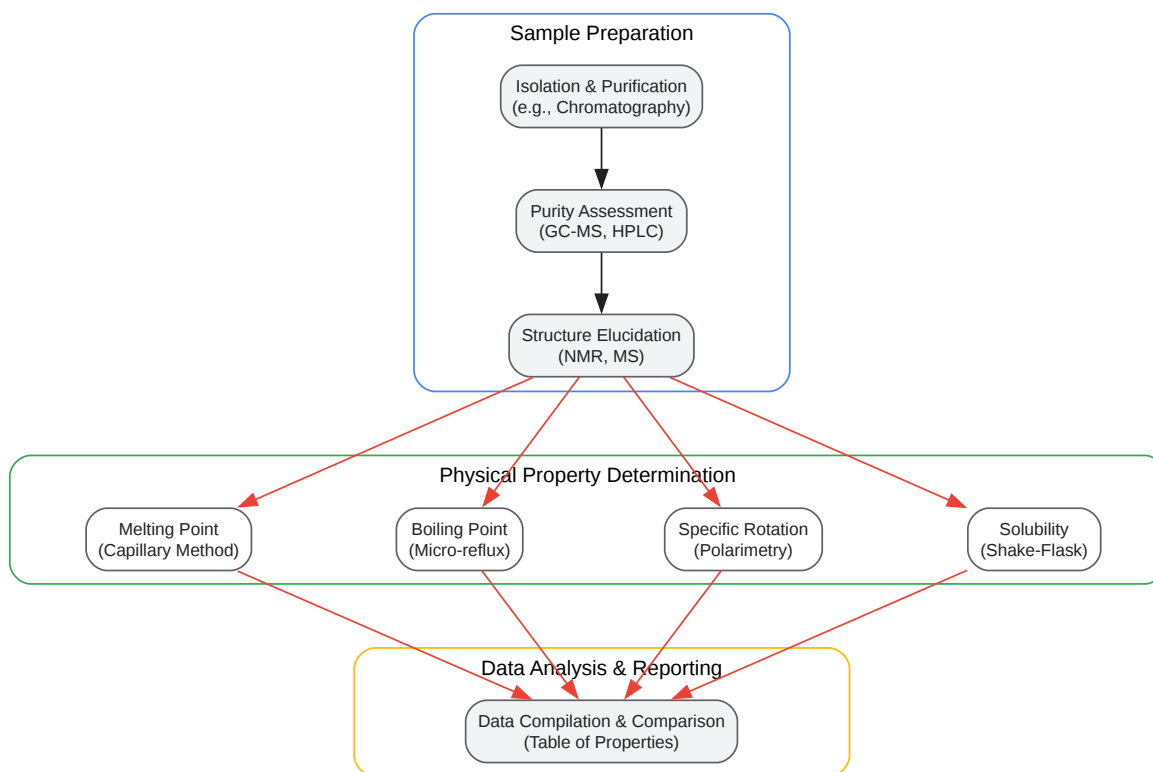
- Principle: The sample is vaporized and injected into a gas chromatograph, where it is separated based on the components' boiling points and interactions with the stationary phase of the column. The separated components then enter a mass spectrometer, which ionizes the molecules and separates the resulting fragments based on their mass-to-charge ratio, producing a unique mass spectrum for each component.
- Application to **Kessane**: GC-MS can be used to determine the purity of a **Kessane** sample and to identify it by comparing its retention time and mass spectrum to that of a known standard or a spectral library.

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules.

- Principle: NMR exploits the magnetic properties of atomic nuclei. By placing a sample in a strong magnetic field and irradiating it with radio waves, the nuclei absorb and re-emit electromagnetic radiation at specific frequencies. The resulting NMR spectrum provides detailed information about the chemical environment of each atom in the molecule.
- Application to **Kessane**: 1D (^1H and ^{13}C) and 2D NMR (e.g., COSY, HSQC, HMBC) experiments are essential to unambiguously determine the complex three-dimensional structure of **Kessane** and to confirm the connectivity and stereochemistry of its atoms.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a **Kessane** sesquiterpenoid sample.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Characterization of **Kessane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Kessane [webbook.nist.gov]
- 3. Kessane (CAS 3321-66-2) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 4. alpha-Kessyl alcohol | C₁₅H₂₆O₂ | CID 318771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Guaiazulene | C₁₅H₁₈ | CID 3515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. alpha-kessyl alcohol, 3321-65-1 [thegoodscentcompany.com]
- 7. Guaiazulene 99 489-84-9 [sigmaaldrich.com]
- 8. Guaiazulene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Kessane Sesquiterpenoid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673396#physical-properties-of-kessane-sesquiterpenoid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com